

"Antifungal agent 36" synthesis and characterization

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Compound of Interest

Compound Name: Antifungal agent 36

Cat. No.: B7805992

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In-depth Technical Guide: Antifungal Agent 36

Chemical Identity: N-Cyclohexyl-N,2,5-trimethylfuran-3-carboxamide CAS Number: 34967-98-1

Molecular Formula: C₁₄H₂₁NO₂ Molecular Weight: 235.32 g/mol

Executive Summary

Antifungal agent 36, identified as N-Cyclohexyl-N,2,5-trimethylfuran-3-carboxamide, is a compound with reported antifungal activity, particularly against Basidiomycetes. Despite its availability from commercial suppliers, a comprehensive review of publicly accessible scientific literature and patent databases did not yield a dedicated publication detailing its synthesis, characterization, and mechanism of action. This guide, therefore, summarizes the available information and provides a generalized synthetic approach and characterization workflow based on related furan-carboxamide compounds. The lack of specific published data prevents a detailed analysis of its signaling pathways and a complete quantitative data summary.

Chemical Structure and Properties

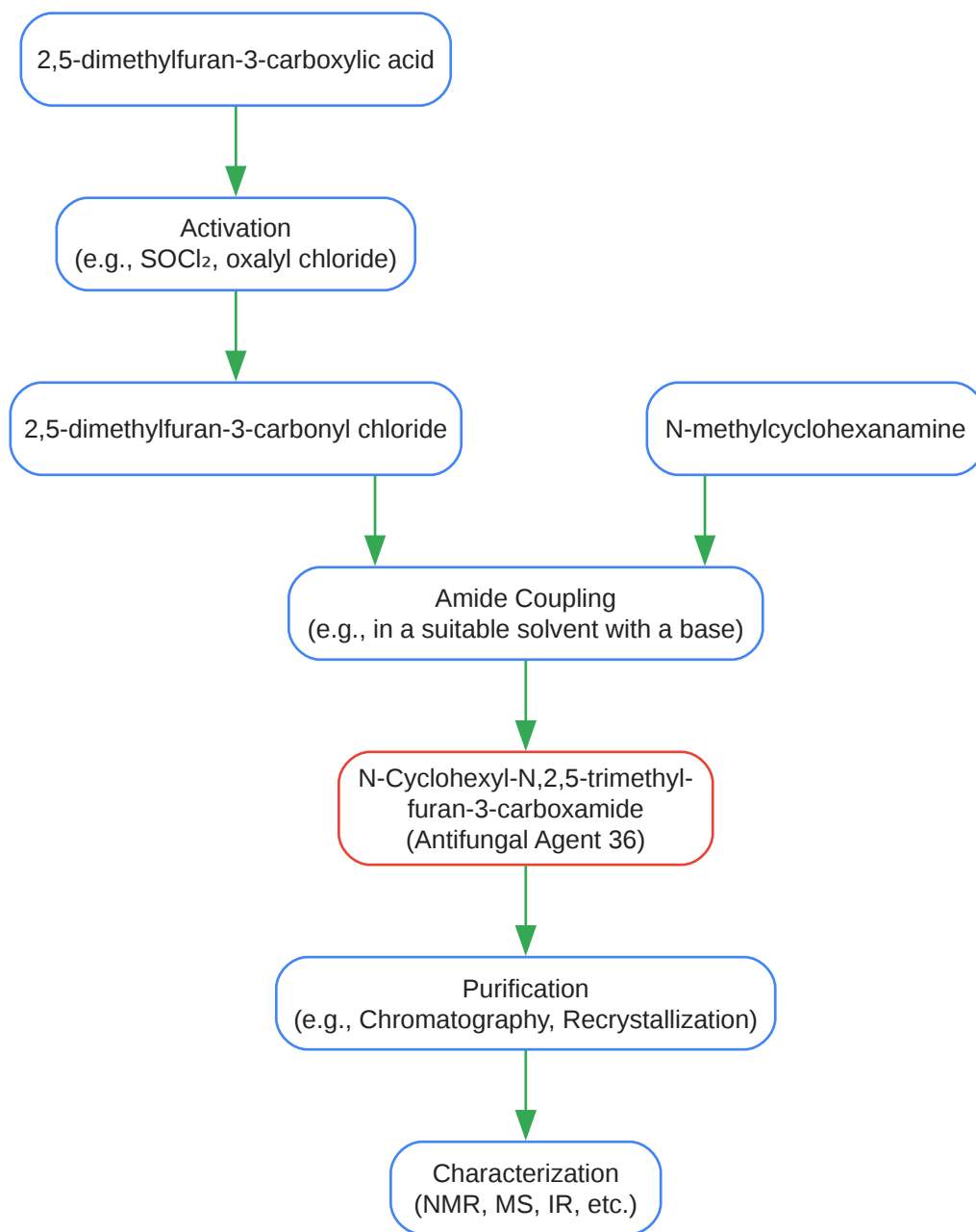
The chemical structure of **Antifungal Agent 36** is characterized by a central furan-3-carboxamide core, substituted with a cyclohexyl and a methyl group on the amide nitrogen, and two methyl groups on the furan ring.

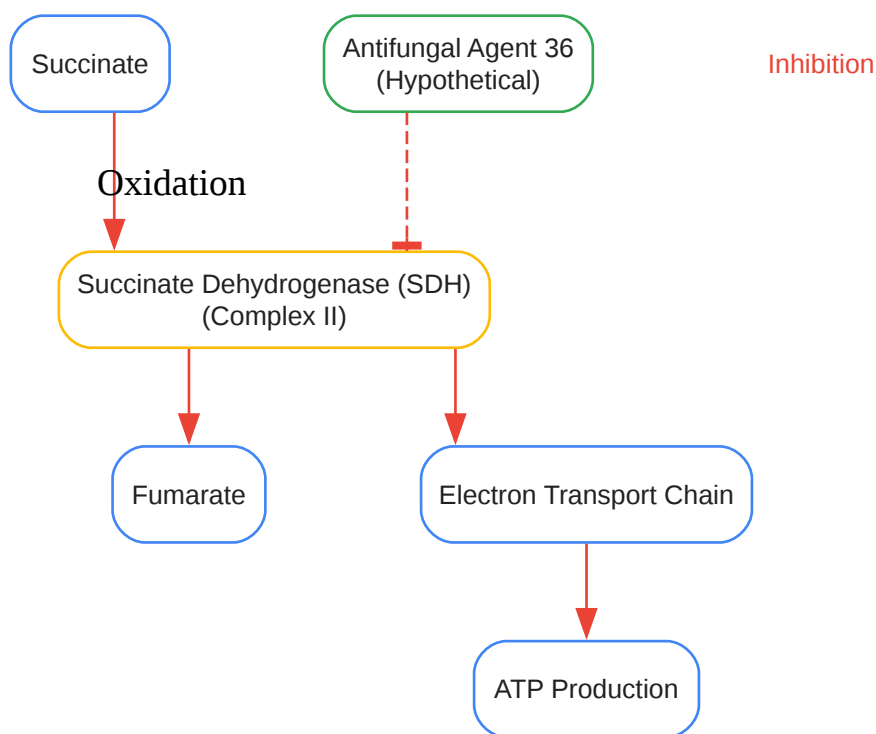
| Property | Value |
|-------------------|---|
| IUPAC Name | N-Cyclohexyl-N,2,5-trimethylfuran-3-carboxamide |
| CAS Number | 34967-98-1 |
| Molecular Formula | C ₁₄ H ₂₁ NO ₂ |
| Molecular Weight | 235.32 |
| SMILES | <chem>CC1=C(C(=O)N(C)C2CCCCC2)C=C(O1)C</chem> |

Synthesis and Characterization

While a specific, detailed synthesis protocol for N-Cyclohexyl-N,2,5-trimethylfuran-3-carboxamide is not available in the reviewed literature, a general synthetic route for furan-3-carboxamides can be proposed. This typically involves the amidation of a furan-3-carboxylic acid derivative.

Generalized Synthetic Workflow





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- To cite this document: BenchChem. ["Antifungal agent 36" synthesis and characterization]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7805992#antifungal-agent-36-synthesis-and-characterization\]](https://www.benchchem.com/product/b7805992#antifungal-agent-36-synthesis-and-characterization)

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